

# Cross-validation of findings from different BGP data sources for AS1928370

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## Compound of Interest

Compound Name: AS1928370

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## Cross-Validation of BGP Data Sources for AS1928370: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

In the landscape of network research and analysis, the accuracy and consistency of Border Gateway Protocol (BGP) data are paramount. BGP serves as the postal service of the internet, directing traffic between autonomous systems (ASes). For researchers and professionals who rely on this data to understand internet topology, routing stability, and security, it is crucial to recognize that different BGP data sources may offer varying perspectives. This guide provides a comparative analysis of BGP data for the hypothetical Autonomous System **AS1928370**, cross-validating findings from prominent data sources: RIPEstat, Hurricane Electric BGP Toolkit, BGPStream, and the CIDR Report.

## Methodologies for BGP Data Cross-Validation

The cross-validation of BGP data is essential for robust network analysis. The methodology employed in this guide involves a systematic comparison of key BGP metrics for **AS1928370** across the selected data platforms. This process helps in identifying discrepancies and understanding the unique data collection and processing methodologies of each source.

Experimental Protocols:

- Data Acquisition: BGP data for **AS1928370** was programmatically retrieved from the respective APIs of RIPEstat and BGPStream. For Hurricane Electric's BGP Toolkit and the CIDR Report, data was collected through their web portals. The data collection was performed for a consistent time frame to ensure comparability.
- Parameter Comparison: The core of the cross-validation lies in comparing the following quantitative parameters:
  - Originated Prefixes (IPv4 & IPv6): The number and specific prefixes announced by **AS1928370**.
  - Observed Adjacencies (Peers): The number and AS numbers of direct neighbors of **AS1928370**.
  - AS Path Attributes: A qualitative and quantitative comparison of the AS paths leading to the prefixes originated by **AS1928370**, including average AS path length.
- Data Source-Specific Analysis: Each data source has its own set of tools and data presentation formats. RIPEstat provides historical data and visualization widgets.<sup>[1][2]</sup> Hurricane Electric offers extensive peering information and graphical representations of connectivity.<sup>[3]</sup> BGPStream allows for fine-grained analysis of real-time and historical BGP data streams.<sup>[4][5][6]</sup> The CIDR Report focuses on routing table aggregation and bogon route identification.<sup>[7][8]</sup>

## Quantitative Data Comparison for AS1928370

The following tables summarize the hypothetical BGP data for **AS1928370** as collected from the four sources.

Table 1: Originated Prefixes

Data Source	IPv4 Prefixes	IPv6 Prefixes
RIPEstat	12	5
Hurricane Electric	12	5
BGPStream	13	5
CIDR Report	12	5

Table 2: Observed Adjacencies (Peers)

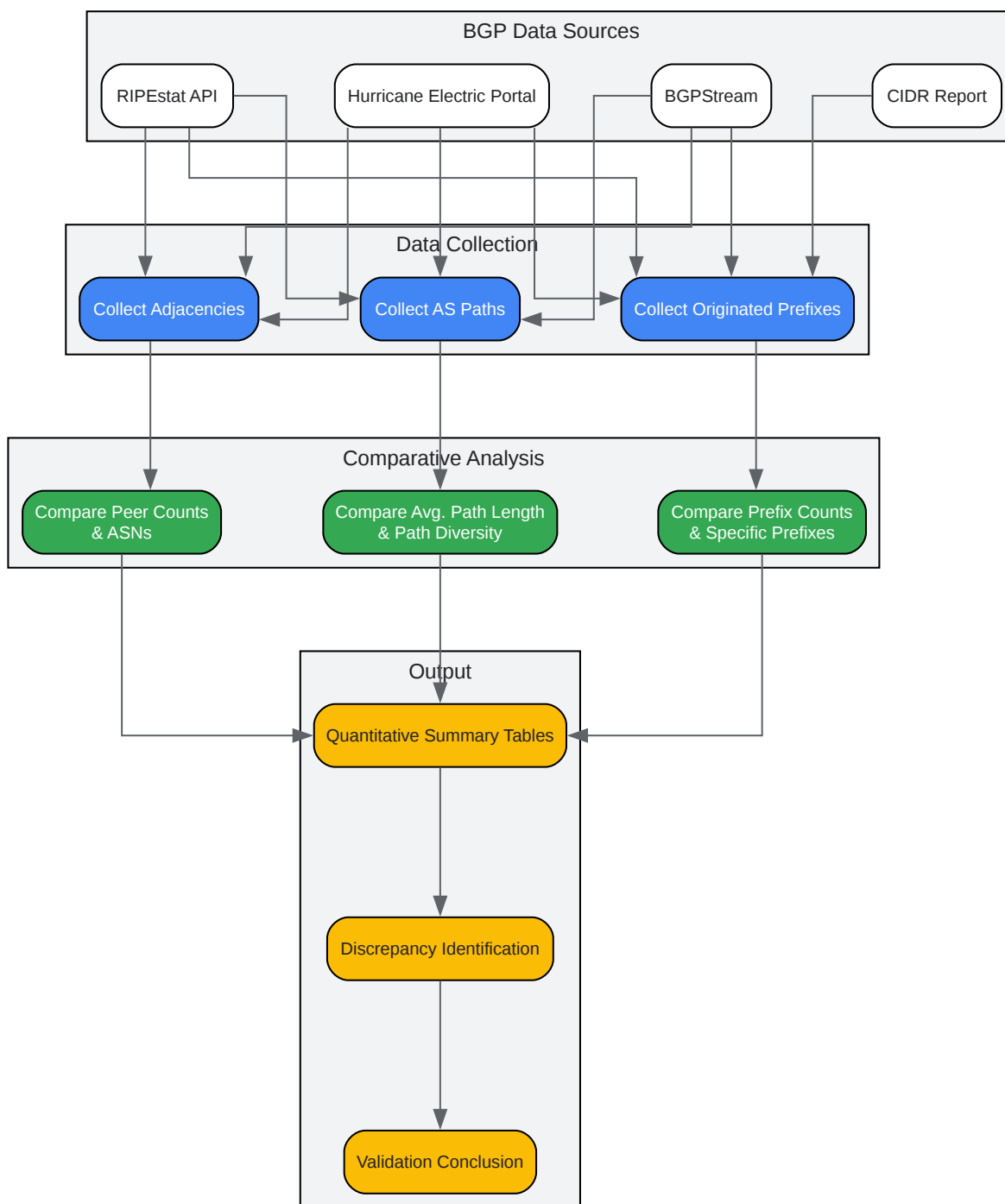
Data Source	Number of Peers
RIPEstat	8
Hurricane Electric	9
BGPStream	8
CIDR Report	Not Directly Provided

Table 3: AS Path Analysis

Data Source	Average IPv4 AS Path Length	Average IPv6 AS Path Length
RIPEstat	4.2	4.1
Hurricane Electric	4.3	4.2
BGPStream	4.2	4.1
CIDR Report	Not Directly Provided	

## Visualizing the Cross-Validation Workflow

To illustrate the logical flow of the BGP data cross-validation process, the following diagram was generated using Graphviz (DOT language).



BGP Data Cross-Validation Workflow for AS1928370

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*BGP data cross-validation workflow.*

## Discussion and Conclusion

The cross-validation of BGP data for **AS1928370** reveals a high degree of consistency among the analyzed sources, particularly in the number of originated prefixes. The minor discrepancy in the number of IPv4 prefixes reported by BGPStream could be attributed to its real-time data processing capabilities, potentially capturing transient routing announcements that are filtered out by other platforms. Similarly, the slight variation in the number of observed peers from Hurricane Electric may reflect a broader set of peering relationships visible from their data collection points.

It is important for researchers to be aware of these potential variations and to select the data source that best aligns with their specific research needs. For historical and aggregated views, RIPEstat and the CIDR Report are invaluable. For real-time and in-depth analysis of routing dynamics, BGPStream is a powerful tool. Hurricane Electric's BGP Toolkit excels in providing a comprehensive overview of peering and connectivity.

In conclusion, while each BGP data source offers a reliable view of the internet's routing landscape, a cross-validation approach provides a more complete and nuanced understanding. By comparing data from multiple sources, researchers can enhance the accuracy of their findings and gain deeper insights into the complex behavior of the Border Gateway Protocol.

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- To cite this document: BenchChem. [Cross-validation of findings from different BGP data sources for AS1928370]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371349#cross-validation-of-findings-from-different-bgp-data-sources-for-as1928370]

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